

Preparing PQM130 Stock Solutions for In Vitro Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: PQM130

Cat. No.: B10831179

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Introduction

PQM130 is a feruloyl-donepezil hybrid compound investigated for its neuroprotective and anti-inflammatory properties, making it a compound of interest in Alzheimer's disease research.^[1] Accurate and consistent preparation of **PQM130** stock solutions is fundamental for obtaining reliable and reproducible results in various in vitro assays. This document provides detailed application notes and protocols for the preparation, storage, and handling of **PQM130** stock solutions.

Data Presentation

Quantitative data for **PQM130** is summarized in the table below for easy reference.

Property	Value	Source
Chemical Formula	C ₂₃ H ₂₇ NO ₄	[1]
Molecular Weight	381.46 g/mol	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Powder Storage	-20°C for up to 2 years	[1]
Stock Solution Storage	-80°C for up to 6 months; 4°C for up to 2 weeks	[1]

Experimental Protocols

Materials

- **PQM130** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, low-retention pipette tips
- Analytical balance
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of a 10 mM PQM130 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PQM130** in DMSO, a common starting concentration for many in vitro studies.

- **Equilibration:** Allow the vial of **PQM130** powder to equilibrate to room temperature before opening to prevent moisture condensation.

- **Weighing:** Accurately weigh 3.81 mg of **PQM130** powder using an analytical balance. To do this, first, place a sterile microcentrifuge tube on the balance and tare it. Then, carefully add the **PQM130** powder to the tube until the desired weight is reached.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **PQM130** powder.
- **Mixing:** Close the tube tightly and vortex thoroughly until the powder is completely dissolved, resulting in a clear solution. Visually inspect the solution against a light source to ensure no undissolved particles remain.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile, amber microcentrifuge tubes. Amber tubes are recommended to protect the compound from light.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).^[1]

Protocol 2: Preparation of a 1 μ M Working Solution

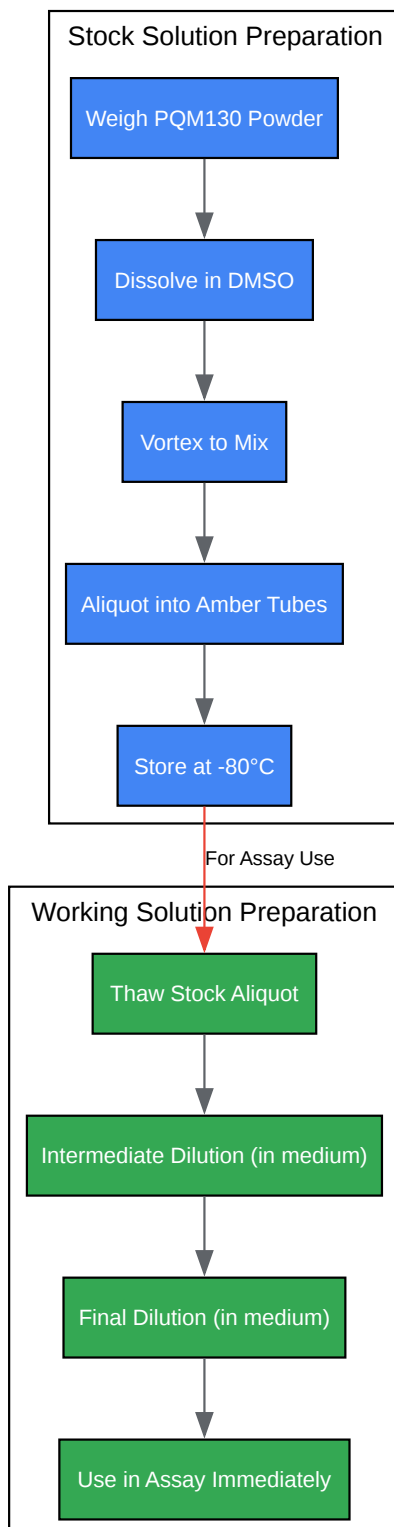
This protocol provides an example of how to prepare a 1 μ M working solution from the 10 mM stock solution for use in a typical cell-based assay. In vitro neuroprotection assays often utilize **PQM130** in concentrations ranging from 0.01 to 10 μ M.

- **Thawing:** Thaw a single aliquot of the 10 mM **PQM130** stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** To improve accuracy, perform a serial dilution. For example, prepare a 100 μ M intermediate solution by adding 2 μ L of the 10 mM stock solution to 198 μ L of cell culture medium. Mix well by gentle pipetting.
- **Final Dilution:** To prepare the 1 μ M working solution, add 10 μ L of the 100 μ M intermediate solution to 990 μ L of cell culture medium. The final volume of the working solution will be 1 mL.
- **Vehicle Control:** It is crucial to prepare a vehicle control containing the same final concentration of DMSO as the working solution (in this example, 0.01%) to account for any effects of the solvent on the cells.

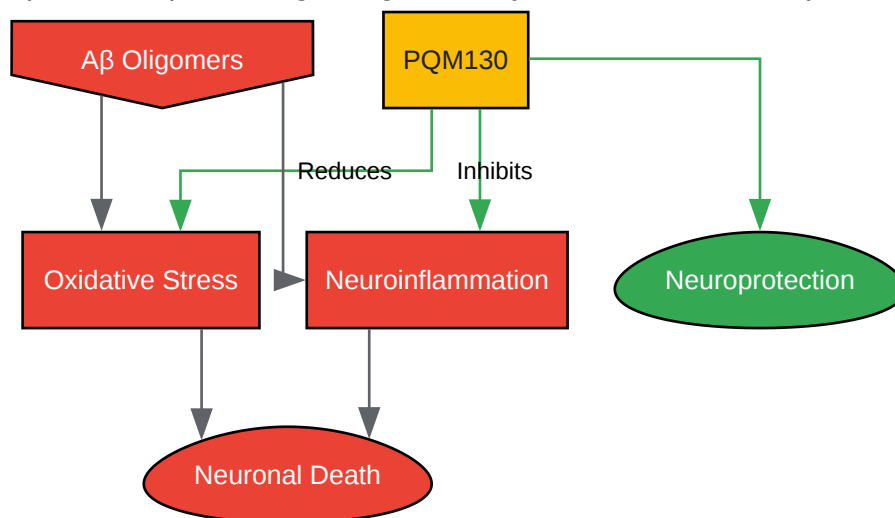
- Immediate Use: Use the freshly prepared working solution immediately in your assay for optimal results.

Mandatory Visualizations

Workflow for Preparing PQM130 Stock and Working Solutions

[Click to download full resolution via product page](#)Caption: Workflow for **PQM130** solution preparation.

Simplified Proposed Signaling Pathway for PQM130 Neuroprotection



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Caption: **PQM130's** proposed neuroprotective pathway.

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References

- 1. PQM130 Datasheet DC Chemicals [dcchemicals.com]
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